

Application Notes for BMS-566394: A Potent TACE Inhibitor

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Compound of Interest

Compound Name: BMS-566394

Cat. No.: B1667222

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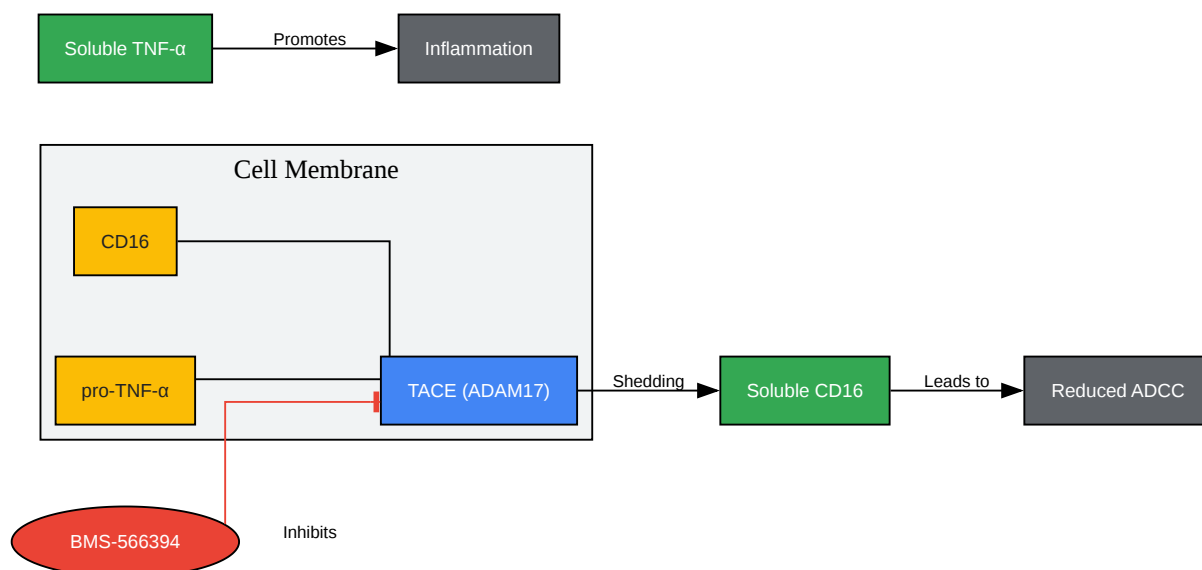
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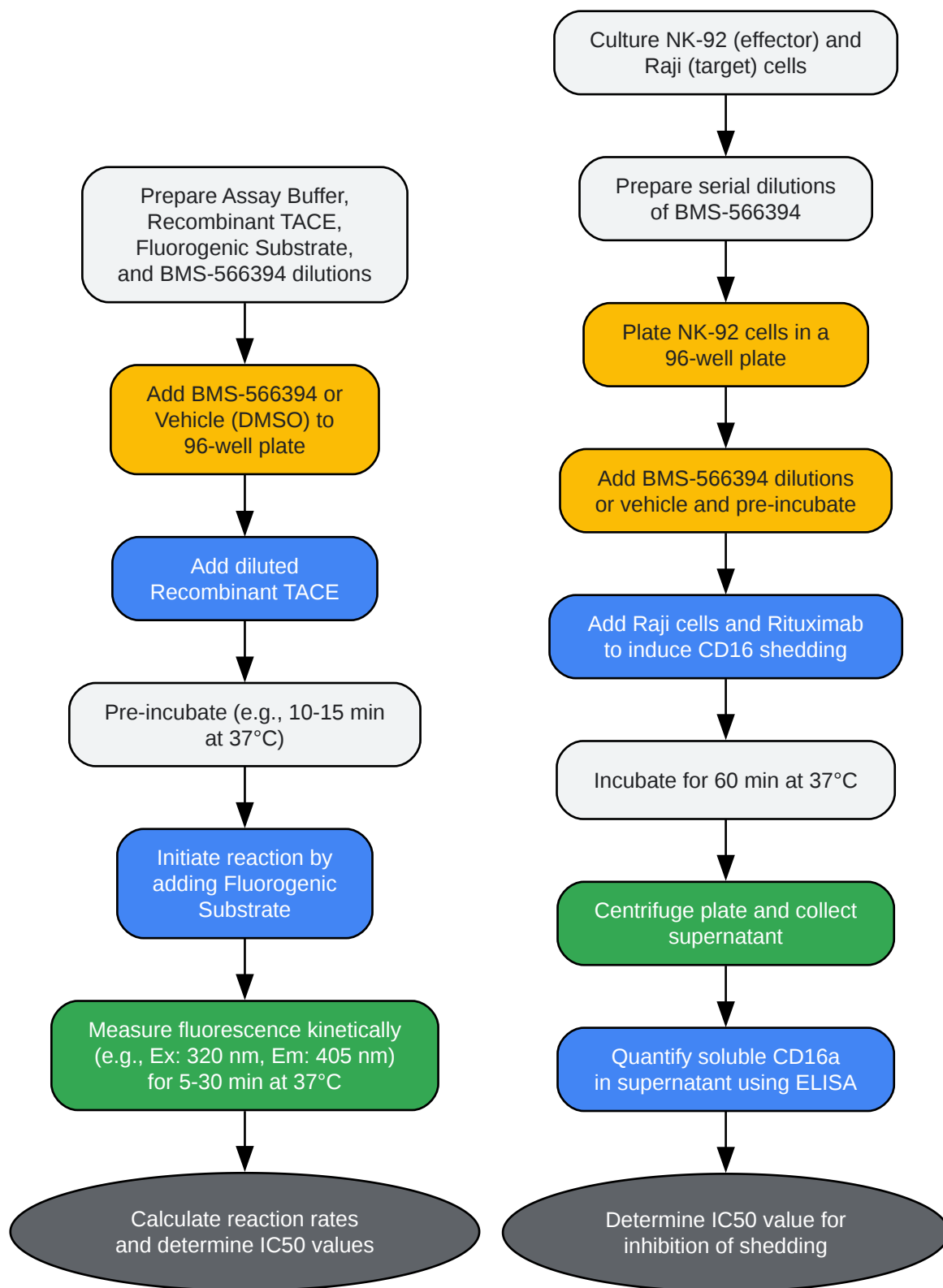
Introduction

BMS-566394 is a potent and highly selective inhibitor of the Tumor Necrosis Factor- α Converting Enzyme (TACE), also known as A Disintegrin and Metalloproteinase 17 (ADAM17). [1][2] TACE is a key sheddase responsible for the cleavage and release of the pro-inflammatory cytokine Tumor Necrosis Factor- α (TNF- α) from its membrane-bound precursor. [1] Additionally, TACE mediates the shedding of various other cell surface proteins, including CD16 and CD62L on Natural Killer (NK) cells.[1] By inhibiting TACE, **BMS-566394** effectively reduces the production of soluble TNF- α and prevents the downregulation of important cell surface receptors, making it a valuable tool for studying inflammatory processes and immune responses.[1] These application notes provide detailed protocols for in vitro biochemical and cell-based assays to characterize the activity of **BMS-566394**.

Mechanism of Action

BMS-566394 exerts its inhibitory effect by targeting the catalytic domain of the TACE/ADAM17 enzyme. This inhibition blocks the proteolytic processing of transmembrane precursors into their soluble, active forms. The primary consequences of this inhibition are the reduced release of soluble TNF- α and the stabilization of cell surface proteins like CD16, which is crucial for antibody-dependent cell-mediated cytotoxicity (ADCC) in NK cells.





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References

- 1. medkoo.com [medkoo.com]
- 2. Effects of TNF α -Converting Enzyme Inhibition on Amyloid β Production and APP Processing In Vitro and In Vivo - PMC [pmc.ncbi.nlm.nih.gov]
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